

1-Aminoethanol vs. 2-Aminoethanol: A Structural Primer

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Aminoethanol

CAS No.: 75-39-8

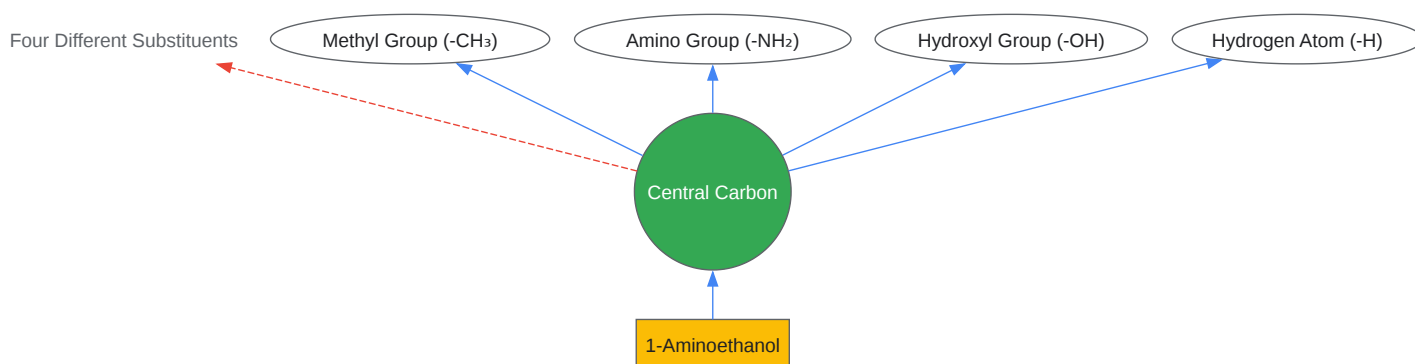
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It is crucial to distinguish **1-aminoethanol** from its more common structural isomer, 2-aminoethanol (commonly known as ethanolamine). The difference lies in the position of the functional groups [1]:

Feature	1-Aminoethanol	2-Aminoethanol (Ethanolamine)
IUPAC Name	1-Aminoethan-1-ol [1]	2-Aminoethan-1-ol [2]
Chemical Formula	C ₂ H ₇ NO [1]	C ₂ H ₇ NO [3]
Structure	CH ₃ -CH(NH ₂)-OH [1]	H ₂ N-CH ₂ -CH ₂ -OH [3]
Functional Groups	Secondary alcohol, primary amine on the same carbon	Primary alcohol, primary amine
Stereochemistry	Chiral center (carbon with four different substituents); has two stereoisomers [1]	Achiral [1]
Commercial/Research Significance	Mainly of theoretical interest ; not a pure material [1]	Of considerable importance in commerce and biology [1] [4]

The structure of **1-aminoethanol** can be visualized and its chiral nature understood with the following diagram:



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*Structure of **1-aminoethanol** showing its chiral center.*

Physicochemical Properties of Aminoalcohols

The table below summarizes the basic quantitative data for **1-aminoethanol** and, for comparison, its isomer 2-aminoethanol.

Property	1-Aminoethanol	2-Aminoethanol (for comparison)
Molecular Mass	61.084 g·mol ⁻¹ [1]	61.1 g·mol ⁻¹ [3]
Physical State	Information limited; exists in solution [1]	Colourless, viscous, hygroscopic liquid [3]
Boiling Point	Not specified in available literature	171°C [3]

Property	1-Aminoethanol	2-Aminoethanol (for comparison)
Melting Point	Not specified in available literature	10°C [3]
Density	Not specified in available literature	1.02 (water = 1) [3]
Solubility in Water	Information limited; formed in aqueous ammonia [1]	Freely soluble [3]
Flash Point	Not specified in available literature	85°C (closed cup) [3]

Synthesis and Formation of 1-Aminoethanol

1-Aminoethanol is not typically isolated as a pure compound. The primary method of its formation is in solution as an intermediate.

- **Formation from Acetaldehyde and Ammonia:** **1-Aminoethanol** is formed in a solution of acetaldehyde and aqueous ammonia [1]. This reaction was first observed by Johann Wolfgang Döbereiner in 1833 [1].
- **Role as a Reaction Intermediate:** It is suggested as an intermediate in the **Strecker synthesis of alanine**, an amino acid [1].

Key Considerations for Researchers

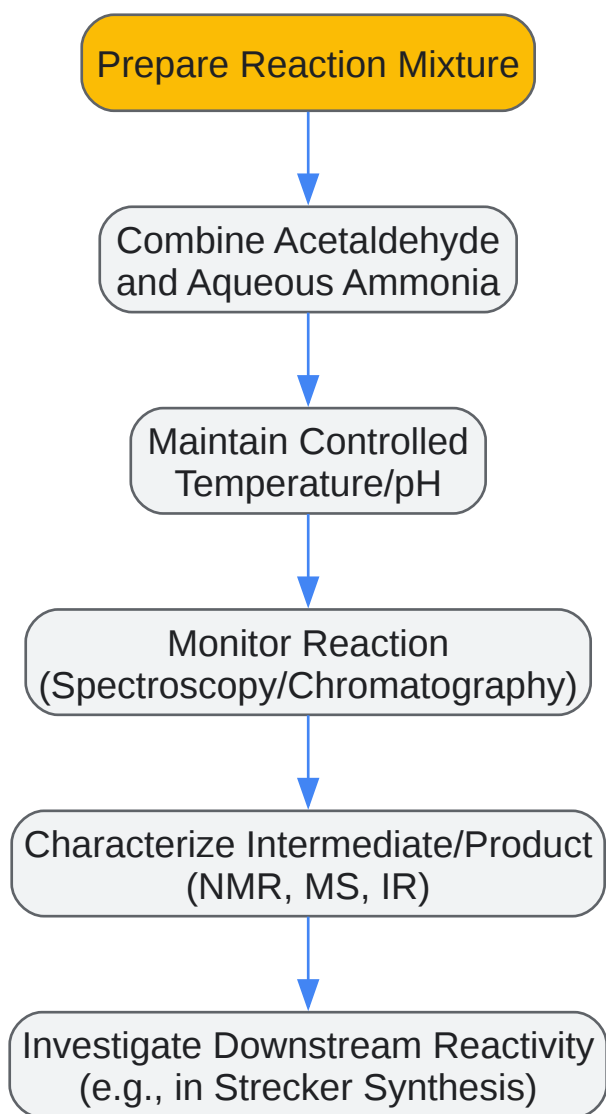
For professionals in drug development, the following points are critical:

- **Chirality:** The chiral nature of **1-aminoethanol** is its most significant feature from a drug development perspective. The presence of two stereoisomers means they could have different biological activities, metabolic pathways, and toxicities. Any research involving this molecule would require enantioselective synthesis or separation techniques [1].
- **Instability and Theoretical Focus:** The literature consistently notes that **1-aminoethanol** is not a stable, pure compound but exists in equilibrium or as a reaction intermediate. This makes it a subject of theoretical and mechanistic studies rather than a direct candidate for formulation [1].
- **Contrast with 2-Aminoethanol:** Do not confuse its properties with those of 2-aminoethanol (ethanolamine). 2-Aminoethanol is a stable, widely used compound that plays a vital role in biological systems as a head group in the phospholipid **phosphatidylethanolamine**, is utilized by many

bacteria as a carbon/nitrogen source, and has been linked to virulence in pathogens like *Salmonella* [4] [5] [6].

Proposed Experimental Workflow for Investigation

Given the lack of pure **1-aminoethanol**, studying it would likely involve investigating its formation and role in reaction systems. The following workflow outlines a potential experimental approach:



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*A proposed workflow for studying **1-aminoethanol** as an intermediate.*

Conclusion

In summary, **1-aminoethanol** is a simple molecule with complex characteristics due to its chirality and instability. Current scientific knowledge is primarily rooted in its role as a theoretical structure and reaction intermediate, with comprehensive experimental data on its pure form being limited.

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To cite this document: Smolecule. [1-Aminoethanol vs. 2-Aminoethanol: A Structural Primer].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1892013#1-aminoethanol-basic-structure-and-properties>]

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